

Technical Guide: Stability & Storage of 2-Chloro-6-methoxy-4-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-6-methoxy-4-methylpyridine

CAS No.: 25297-52-3

Cat. No.: B3028641

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Executive Summary

2-Chloro-6-methoxy-4-methylpyridine is a halogenated pyridine intermediate used primarily in the synthesis of complex pharmacophores (e.g., mGluR5 modulators, TGR5 agonists). While chemically robust compared to boronic acid derivatives, it possesses specific vulnerabilities to nucleophilic substitution (hydrolysis) and photolytic dehalogenation.

Optimal storage requires an inert atmosphere (Argon/Nitrogen) to prevent moisture-induced hydrolysis of the chloro- and methoxy- substituents. While short-term handling at room temperature is acceptable, long-term banking requires refrigeration (2–8°C) in amber glass to mitigate slow oxidative or photolytic drift.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Specification
Chemical Name	2-Chloro-6-methoxy-4-methylpyridine
CAS Number	25297-52-3
Molecular Formula	C ₇ H ₈ ClNO
Molecular Weight	157.60 g/mol
Physical State	Colorless to Light Yellow Liquid
Boiling Point	~213°C (Predicted) / Flash Point ~83°C
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water
Purity Standard	Typically ≥95% (GC/HPLC)

Stability Mechanisms & Degradation Pathways[5]

The stability of this compound is dictated by the electron-deficient nature of the pyridine ring, which activates the 2- and 6-positions toward nucleophilic attack.

Critical Degradation Vectors

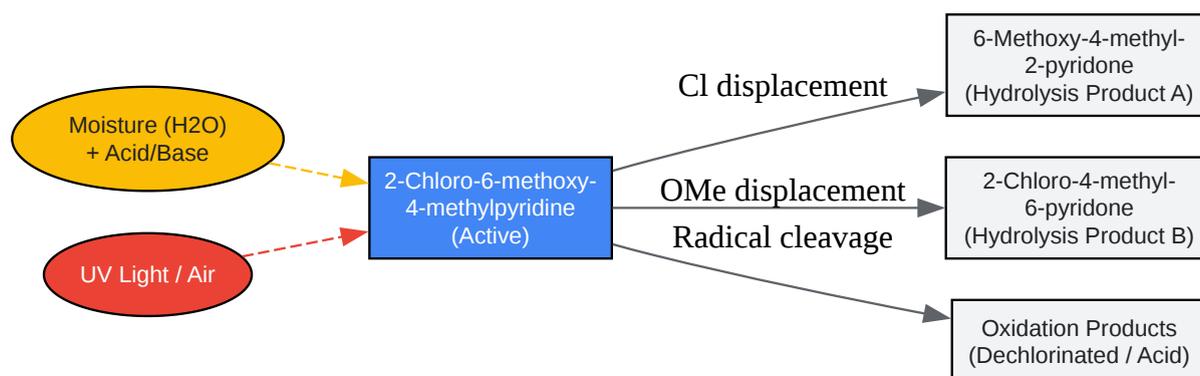
- Hydrolysis (Moisture Sensitivity): The 2-chloro and 6-methoxy groups are "leaving groups" on an activated pyridine ring. In the presence of atmospheric moisture and trace acid/base catalysis, these can be displaced by water, leading to the formation of pyridones (tautomers of hydroxypyridines).
 - Pathway A: Displacement of Cl⁻
6-methoxy-4-methyl-2-pyridone.
 - Pathway B: Displacement of OMe⁻
2-chloro-4-methyl-6-pyridone.
- Photolysis (Light Sensitivity): Halogenated pyridines are susceptible to Carbon-Chlorine bond homolysis under UV light. This radical pathway can lead to dechlorination or

dimerization.

- Oxidation: The 4-methyl group is benzylic-like and susceptible to slow oxidation to a carboxylic acid (2-chloro-6-methoxyisonicotinic acid) if exposed to strong oxidants or prolonged air exposure.

Degradation Pathway Diagram

The following diagram visualizes the potential breakdown products if storage protocols are breached.



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Caption: Primary degradation routes via nucleophilic substitution (hydrolysis) and photolytic cleavage.

Storage Protocols (The "How-To")

To maintain purity >98% over 12+ months, adhere to the following storage hierarchy.

Primary Storage Conditions

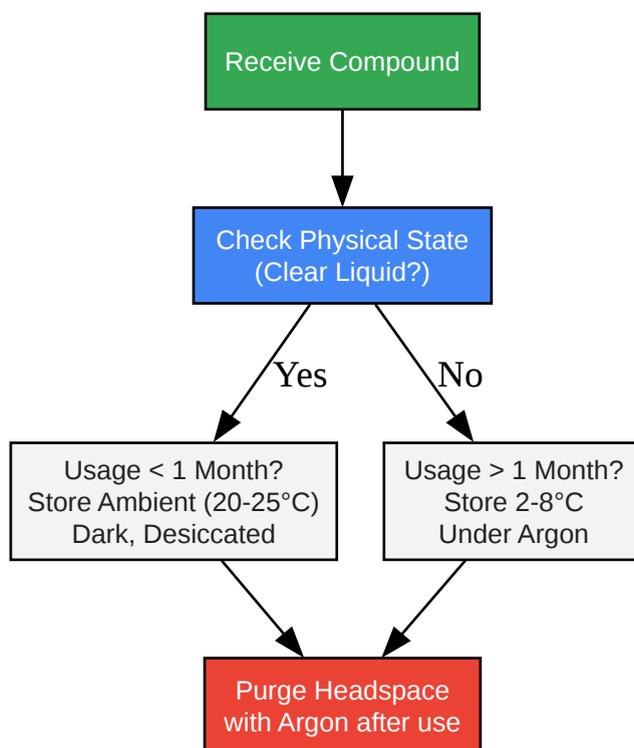
- Temperature: 2°C to 8°C (Refrigerated).
 - Note: While some suppliers list "Room Temperature" for shipping, refrigeration is required to arrest slow hydrolysis kinetics for long-term storage.
- Atmosphere: Inert Gas Overlay (Argon or Nitrogen).

- The liquid is hygroscopic.[1] Always backfill the headspace with dry Argon after use to prevent moisture ingress.
- Container: Amber Glass Vial with Teflon-lined screw cap.
 - Reasoning: Amber glass blocks UV radiation; Teflon prevents leaching of plasticizers by the organic liquid.

Handling & Thawing Workflow

- Equilibration: Allow the refrigerated vial to reach room temperature before opening.
 - Why? Opening a cold vial condenses atmospheric moisture directly into the product, accelerating hydrolysis.
- Aliquotting: If frequent use is expected, aliquot into single-use vials under an inert atmosphere to avoid repeated freeze-thaw or open-close cycles.

Storage Decision Logic



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Caption: Decision tree for selecting storage conditions based on usage frequency.

Quality Control & Re-Testing

Before using this intermediate in critical steps (e.g., Suzuki coupling or lithiation), verify integrity:

- Visual Inspection:
 - Pass: Clear, colorless to light yellow liquid.
 - Fail: Dark brown/orange color (oxidation) or turbidity/precipitate (polymerization or salt formation).
- H-NMR Check:
 - Look for the disappearance of the characteristic methoxy singlet (~3.9 ppm) or shifts in the aromatic protons, which indicate hydrolysis to a pyridone species.
- Retest Interval: Every 12 months if stored at 2-8°C; every 6 months if stored at ambient.

Safety & Hazards (GHS)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Avoid contact with skin.^[1] Wear nitrile gloves and safety goggles.

References

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Sources

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